

# Proper Disposal Procedures for 8-Chloroquinazolin-2-amine

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## Compound of Interest

Compound Name: 8-Chloroquinazolin-2-amine

CAS No.: 1185113-73-8

Cat. No.: B1451550

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## Part 1: Executive Summary & Immediate Action

For Researchers & EHS Personnel: **8-Chloroquinazolin-2-amine** (CAS: 1185113-73-8) is a halogenated nitrogen heterocycle often used as a pharmaceutical intermediate.[1][2] Due to its halogen content (Chlorine) and biological activity (kinase inhibition potential), it must be segregated from non-halogenated waste streams to prevent the formation of toxic byproducts during incineration and to protect aquatic ecosystems.

### IMMEDIATE DISPOSAL DIRECTIVE:

-  **NO DRAIN DISPOSAL:** Strictly prohibited due to aquatic toxicity and low water solubility.
-  **INCINERATION ONLY:** Must be destroyed via high-temperature incineration at an approved facility.[1]
-  **SEGREGATION:** Classify as "Halogenated Organic Waste." [3]

## Part 2: Chemical Profile & Hazard Assessment

Understanding the physicochemical properties is the first step in a self-validating safety protocol.[1]

Property	Data	Operational Implication
Chemical Name	8-Chloroquinazolin-2-amine	Official shipping/manifest name.
CAS Number	1185113-73-8	Use for waste profiling/inventory.[1][2][4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClN <sub>3</sub>	High Nitrogen/Chlorine content. Requires specialized incineration.[1][2][4]
Molecular Weight	179.61 g/mol	Heavy organic; likely settles in aqueous mixtures.[1][2][4]
Solubility	Low (Water), High (DMSO, Methanol)	Do not attempt to dilute with water for disposal.[1][2][4]
GHS Hazards	Acute Tox.[1][2][4][5] (Oral), Skin Irrit. 2, Eye Dam. 1	Handle as a toxic corrosive solid.

Scientific Rationale for Classification: The presence of the Chlorine atom at the C-8 position mandates that this compound be treated as Halogenated Waste. Mixing halogenated compounds with non-halogenated solvents (e.g., Acetone, Ethanol) in waste drums significantly increases disposal costs and complicates fuel-blending recycling processes.

## Part 3: Waste Segregation & Pre-treatment

Effective disposal begins at the bench. Follow this decision logic to categorize your waste stream correctly.

### Solid Waste (Pure Substance)

- Container: High-density polyethylene (HDPE) wide-mouth jar.[1]
- Labeling: Must read "Hazardous Waste - Solid, Toxic, Halogenated."
- Protocol:
  - Transfer expired or excess solid using a chemically resistant spatula.

- Do not mix with silica gel or other drying agents unless specified by your facility's waste vendor.
- Seal tightly.[6][7]

## Liquid Waste (Mother Liquors/Reaction Mixtures)

- Segregation Rule: If the solvent system contains any halogenated solvents (DCM, Chloroform) OR if the solute (**8-Chloroquinazolin-2-amine**) is present in concentrations >1%, the entire mixture defaults to Halogenated Waste.[1][4]
- Container: Safety can or amber glass bottle with a vented cap (if evolution of gas is possible).
- Labeling: "Hazardous Waste - Liquid, Halogenated."[1]
- Incompatibility: Keep away from strong acids and oxidizers.[3][8][9] Quinazolines are basic; mixing with strong acids may generate heat or precipitate salts.

## Contaminated Debris (PPE, Glassware)[3]

- Sharps: Syringes/needles contaminated with the substance go into Red Biohazard/Sharps bins, labeled with the chemical name.
- Soft Debris: Gloves and paper towels go into a Solid Hazardous Waste bag (often yellow or clear with hazmat tagging), never regular trash.

## Part 4: Visual Disposal Workflow

The following diagram illustrates the critical decision points for disposing of **8-Chloroquinazolin-2-amine** in a research setting.



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Caption: Decision matrix for segregating **8-Chloroquinazolin-2-amine** waste streams. Note that liquid solutions default to "Halogenated" regardless of the solvent used.

## Part 5: Regulatory Compliance & EPA Codes

While **8-Chloroquinazolin-2-amine** is not explicitly listed on the EPA "P" or "U" lists by name, it is regulated under the "Cradle-to-Grave" responsibility of RCRA (Resource Conservation and Recovery Act).<sup>[1][2][4]</sup>

Regulatory Body	Classification Code	Description
EPA (RCRA)	D000 / Characteristic	If the waste exhibits toxicity (TCLP) or is mixed with listed solvents (F001/F002). <sup>[1][2][4]</sup>
DOT (Transport)	UN 2811	Toxic solids, organic, n.o.s. (8-Chloroquinazolin-2-amine). <sup>[1][2][4]</sup>
Waste Stream	Halogenated Organic	Presence of Chlorine (Cl) mandates this stream to prevent equipment corrosion and ensure proper thermal destruction. <sup>[1][2][4]</sup>

Why Incineration? Halogenated aromatics are thermally stable. Standard burial or low-temp destruction risks leaching into groundwater or forming dioxins.<sup>[1]</sup> High-temperature incineration (>1000°C) with scrubber systems is the only validated method to break the C-Cl bond safely.<sup>[1]</sup>

## Part 6: Emergency Spill Response

In the event of a benchtop spill, follow this protocol immediately:

- Isolate: Evacuate the immediate area (3-meter radius).
- PPE: Don double nitrile gloves, lab coat, and safety goggles. If powder is airborne, use an N95 or P100 respirator.

- Contain:
  - Solid Spill: Cover with wet paper towels to prevent dust generation. Scoop into a waste jar.
  - Liquid Spill: Absorb with vermiculite or a commercial "Organic Solvent" spill kit. Do not use combustible materials (like sawdust) if the solvent is flammable.
- Clean: Wipe the surface with a soap/water solution, followed by an alcohol wipe. Dispose of all wipes as Contaminated Debris.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 45789620, **8-Chloroquinazolin-2-amine**.<sup>[1]</sup> Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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